

Propanenitrile-d5: A Versatile Tool for Advanced Scientific Research

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Compound of Interest

Compound Name: Propanenitrile-25

CAS No.: 10419-75-7

Cat. No.: B1584105

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Propanenitrile-25, more systematically known as 2,2,3,3,3-pentadeuteriopropenenitrile or Propanenitrile-d5, is a stable, non-radioactive isotopologue of the simple aliphatic nitrile, propanenitrile.[1][2] While its parent compound serves as a solvent and a precursor in organic synthesis, the strategic replacement of hydrogen with deuterium atoms imparts unique physicochemical properties to Propanenitrile-d5, rendering it an invaluable tool in a multitude of research and development domains. This technical guide provides a comprehensive overview of the potential research applications for Propanenitrile-d5, focusing on its utility in mechanistic elucidation, metabolic and pharmacokinetic studies, and as an internal standard in analytical chemistry. Detailed experimental concepts and data presentation are provided to empower researchers in leveraging this compound for their scientific investigations.

Physicochemical Properties

The substitution of hydrogen with deuterium results in a significant increase in molecular weight, which is a key feature exploited in mass spectrometry-based applications. Other

physical properties such as boiling and melting points remain largely unchanged.[1]

Property	Propanenitrile	Propanenitrile-d5
Molecular Formula	C ₃ H ₅ N	C ₃ D ₅ N
Molecular Weight (g/mol)	55.08	60.11
CAS Number	107-12-0	10419-75-7
Boiling Point (°C)	97	97
Melting Point (°C)	-93	-93

Potential Research Areas and Applications

The primary value of Propanenitrile-d5 lies not in its intrinsic biological activity, but in its application as a tracer and standard in various scientific disciplines.

Mechanistic Studies in Chemistry

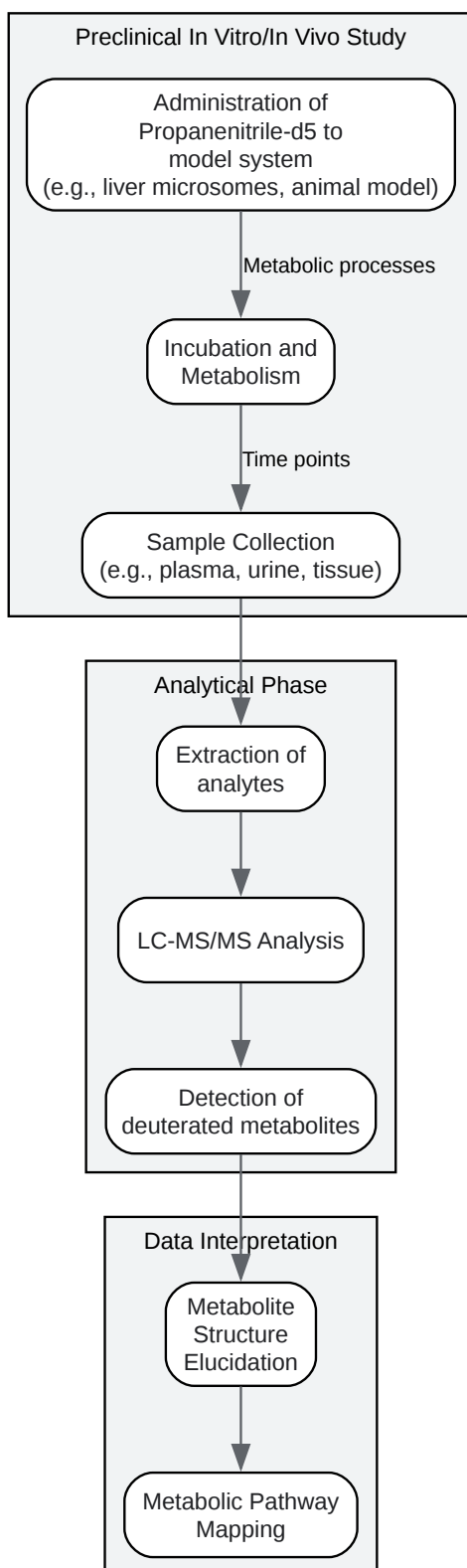
The increased mass of deuterium can influence the vibrational frequencies of chemical bonds, leading to a slower rate for reactions that involve the cleavage of a carbon-deuterium (C-D) bond compared to a carbon-hydrogen (C-H) bond. This phenomenon, known as the Kinetic Isotope Effect (KIE), is a powerful tool for elucidating reaction mechanisms.

Potential Research Application: Propanenitrile-d5 can be used as a substrate in reactions involving the nitrile group or the ethyl moiety to determine if C-H bond cleavage is a rate-determining step. By comparing the reaction rates of the deuterated and non-deuterated isotopologues, researchers can gain insight into the transition state of the reaction.

Metabolic Fate and Pharmacokinetic Studies

In drug discovery and development, understanding the metabolic fate of a drug candidate is crucial. Deuterated compounds serve as ideal tracers for metabolic studies. When a deuterated drug is administered, its metabolites can be readily distinguished from endogenous compounds by mass spectrometry due to the mass difference imparted by the deuterium atoms.[3]

Potential Research Application: While propanenitrile itself is not a therapeutic agent, it can be used as a simple model to study the metabolism of the nitrile functional group or short-chain aliphatic compounds. A typical workflow for such a study is outlined below.



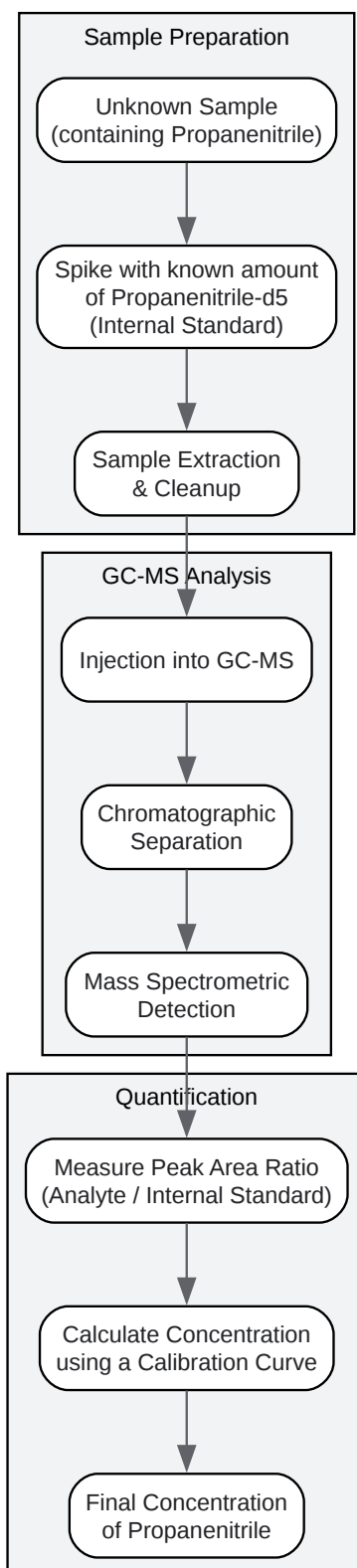
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Metabolic fate study workflow using a deuterated tracer.

Analytical Chemistry and Proteomics

In quantitative analysis using mass spectrometry (MS) or gas chromatography-mass spectrometry (GC-MS), deuterated compounds are widely used as internal standards.[4] An ideal internal standard is chemically identical to the analyte of interest but has a different mass, allowing for accurate quantification by correcting for variations in sample preparation and instrument response. Propanenitrile-d5 is a suitable internal standard for the quantification of propanenitrile.[5]

Potential Research Application: In environmental analysis or industrial process monitoring where propanenitrile levels need to be accurately measured, Propanenitrile-d5 can be added to samples at a known concentration. The ratio of the MS signal of propanenitrile to that of Propanenitrile-d5 allows for precise quantification. This is also applicable in proteomics research where nitriles may be used in sample processing.[6]



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Quantitative analysis workflow using an internal standard.

Astrochemistry

Simple nitriles like propanenitrile have been detected in the interstellar medium (ISM), offering clues to the chemical processes occurring in star-forming regions.[1] The study of deuterated molecules in the ISM is particularly important as the deuterium-to-hydrogen ratio can provide information about the chemical and physical history of these regions.

Potential Research Application: The unique spectroscopic signature of Propanenitrile-d5 can aid in its astronomical detection.[1] Laboratory-based spectroscopic studies of Propanenitrile-d5 can provide the reference data needed for radio astronomers to search for this molecule in space, helping to refine models of interstellar chemistry.

Experimental Protocols

General Protocol for Kinetic Isotope Effect Measurement

- **Reaction Setup:** Prepare two parallel reactions. One with propanenitrile and the other with Propanenitrile-d5, ensuring identical concentrations, temperature, and catalyst loading.
- **Reaction Monitoring:** Monitor the disappearance of the starting material or the appearance of the product over time using a suitable analytical technique (e.g., GC, HPLC, NMR).
- **Rate Constant Calculation:** Determine the initial reaction rate for both the deuterated and non-deuterated reactions. The ratio of the rate constants (k_H/k_D) gives the KIE.
- **Interpretation:** A KIE value significantly greater than 1 suggests that the C-H bond is broken in the rate-determining step of the reaction.

General Protocol for Use as an Internal Standard

- **Stock Solution Preparation:** Prepare a stock solution of Propanenitrile-d5 in a suitable solvent at a high, accurately known concentration.
- **Calibration Curve Preparation:** Create a series of calibration standards by adding varying, known concentrations of propanenitrile to a constant concentration of the Propanenitrile-d5 internal standard.

- **Sample Preparation:** To the unknown sample, add the same concentration of Propanenitrile-d5 internal standard as used in the calibration curve.
- **Analysis:** Analyze the calibration standards and the unknown sample by GC-MS or LC-MS.
- **Quantification:** Plot the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for the calibration standards. Determine the concentration of the unknown sample from this curve.

Conclusion

Propanenitrile-d5 is a specialized chemical tool with broad applicability in advanced scientific research. Its utility in elucidating reaction mechanisms, tracing metabolic pathways, and enabling precise analytical quantification makes it a valuable compound for chemists, biochemists, and drug development professionals. While not a therapeutic agent itself, its role in foundational and applied research is critical for advancing our understanding of chemical and biological systems.

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